

Application Note and Protocol: Preparation of Tyrphostin AG30 Stock Solution

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Compound of Interest		
Compound Name:	Tyrphostin AG30	
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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **Tyrphostin AG30** from its powdered form. **Tyrphostin AG30** is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase, playing a crucial role in cell signaling research and drug development.[1][2] Adherence to this protocol will ensure the accurate and consistent preparation of **Tyrphostin AG30** for experimental use.

Introduction

Tyrphostin AG30 is a widely used small molecule inhibitor in cell biology and cancer research. It selectively targets the EGFR, a key receptor tyrosine kinase involved in regulating cell proliferation, differentiation, and survival.[1][3] Dysregulation of EGFR signaling is implicated in various cancers, making inhibitors like Tyrphostin AG30 valuable tools for studying these pathways and for preliminary drug discovery investigations. Accurate preparation of a stable, concentrated stock solution is the first critical step for reliable in vitro and in vivo experimentation. This protocol outlines the necessary steps and materials for solubilizing Tyrphostin AG30 powder to create a stock solution suitable for further dilution to working concentrations.

Chemical and Physical Properties



A summary of the key properties of **Tyrphostin AG30** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	205.17 g/mol	[1][4]
Chemical Formula	C10H7NO4	[1][4]
CAS Number	122520-79-0	[1][5]
Appearance	Light yellow to yellow solid	[1][6]
Purity	>98.50%	[4]

Solubility and Storage

Proper solvent selection and storage conditions are critical for maintaining the stability and activity of the **Tyrphostin AG30** stock solution.

Solvent	Solubility	Notes
DMSO	41 mg/mL (199.83 mM) to 125 mg/mL (609.25 mM)	Use fresh, anhydrous (hygroscopic) DMSO.[1][2][3] Ultrasonic treatment may be required to fully dissolve the compound.[1][6]
Ethanol	3 mg/mL	[2]
Water	Insoluble	[2]

Storage Conditions:

- Powder: Store at -20°C for up to 3 years.[1]
- Stock Solution in DMSO:
 - Store at -80°C for up to 6 months.[1]



- Store at -20°C for up to 1 month.[1]
- It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1][3]

Experimental Protocol: Preparation of a 10 mM Tyrphostin AG30 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG30** in DMSO.

Materials and Equipment:

- Tyrphostin AG30 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Ultrasonic water bath

Procedure:

- Preparation: Bring the Tyrphostin AG30 powder and anhydrous DMSO to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of Tyrphostin AG30 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.05 mg of Tyrphostin AG30.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

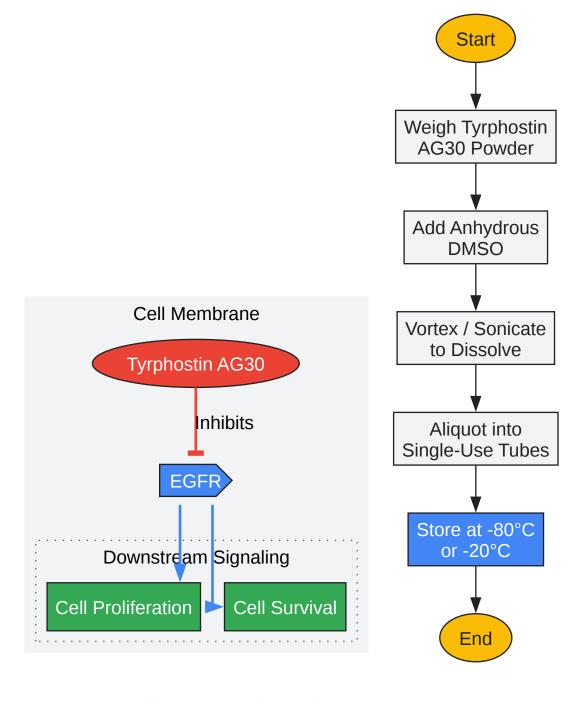


- Mass (mg) = 10 mM x 1 mL x 205.17 g/mol / 1000 = 2.0517 mg
- Solubilization: Add the appropriate volume of anhydrous DMSO to the weighed Tyrphostin
 AG30 powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, use an ultrasonic water bath to aid dissolution.[1][6] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile
 microcentrifuge tubes or amber glass vials. This will minimize the number of freeze-thaw
 cycles and protect the compound from light.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Diagrams

Tyrphostin AG30 Signaling Pathway Inhibition





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